

Technical Guide: Physicochemical Properties of 1-Bromo-4-iodobutane

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Compound of Interest

Compound Name: 1-Bromo-4-iodobutane

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Introduction

1-Bromo-4-iodobutane is a bifunctional haloalkane, a class of compounds that serves as a versatile building block in organic synthesis. Its distinct halogen termini, a bromine and an iodine atom, allow for selective sequential reactions, making it a valuable intermediate in the synthesis of more complex molecules, including pharmaceutical agents and other specialty chemicals. An accurate understanding of its fundamental physicochemical properties, such as boiling point and density, is crucial for its effective use in laboratory and industrial settings, informing decisions on reaction conditions, purification methods, and process scale-up.

This technical guide provides a summary of the available data on the boiling point and density of **1-Bromo-4-iodobutane**. Due to a lack of experimentally determined values in the current body of scientific literature, this guide presents computationally predicted data. Furthermore, it outlines detailed, standardized experimental protocols for the determination of these properties for liquid compounds, which can be applied to **1-Bromo-4-iodobutane**.

Physicochemical Data

While experimental values for the boiling point and density of **1-Bromo-4-iodobutane** are not readily available in the surveyed literature, computational models provide estimated values for these properties. These computed properties are useful for initial experimental design and safety assessments.

Property	Value	Source
Molecular Formula	C4H8BrI	PubChem[1]
Molecular Weight	262.91 g/mol	PubChem[1]
Boiling Point	Not Experimentally Determined	
Density	Not Experimentally Determined	
XLogP3-AA (Computed)	3	PubChem[1]

Experimental Protocols

The following sections detail standardized laboratory procedures for the experimental determination of the boiling point and density of a liquid compound such as **1-Bromo-4-iodobutane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[2] Two common methods for its determination are the Thiele tube method for small sample volumes and simple distillation for larger quantities.[2][3]

1. Thiele Tube Method

This method is suitable for determining the boiling point of a small amount of liquid.[3]

- Apparatus:
 - Thiele tube
 - Thermometer
 - Capillary tube (sealed at one end)
 - Small test tube
 - Heating source (e.g., Bunsen burner or heating mantle)

- Mineral oil
- Procedure:
 - Place a small amount of **1-Bromo-4-iodobutane** into the small test tube.
 - Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.[\[3\]](#)
 - Attach the test tube to the thermometer.
 - Place the thermometer and test tube assembly into the Thiele tube containing mineral oil.
[\[3\]](#)
 - Gently heat the side arm of the Thiele tube.[\[3\]](#)
 - Observe a steady stream of bubbles emerging from the capillary tube as the liquid heats up and surpasses its boiling point.[\[3\]](#)
 - Remove the heat source and allow the apparatus to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[3\]](#)

2. Simple Distillation Method

For larger volumes, the boiling point can be determined during purification by simple distillation.
[\[2\]](#)

- Apparatus:
 - Distillation flask
 - Condenser
 - Receiving flask
 - Thermometer and adapter

- Heating mantle
- Boiling chips
- Procedure:
 - Place a volume of **1-Bromo-4-iodobutane** (typically >5 mL) and boiling chips into the distillation flask.
 - Assemble the distillation apparatus.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
 - Begin heating the distillation flask.
 - Record the temperature at which a stable ring of condensing vapor is established and the first drops of distillate are collected in the receiving flask. This temperature is the boiling point.
 - It is important to also record the atmospheric pressure at the time of the measurement, as boiling point is dependent on pressure.[\[2\]](#)

Determination of Density

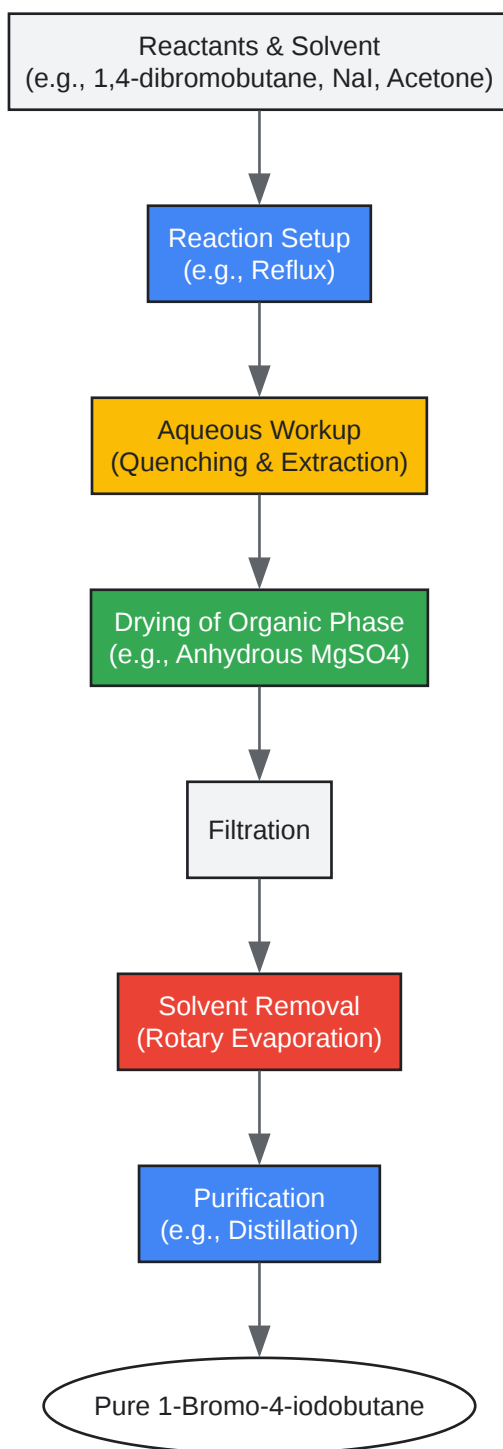
The density of a liquid is its mass per unit volume.[\[4\]](#)

- Apparatus:
 - Analytical balance
 - Graduated cylinder or pycnometer (for higher accuracy)
 - Beaker
- Procedure:
 - Measure the mass of a clean, dry beaker using an analytical balance.[\[5\]](#)

- Transfer a known volume of **1-Bromo-4-iodobutane** into the beaker. For more accurate volume measurement, a graduated cylinder or a pycnometer should be used.
- Measure the combined mass of the beaker and the liquid.[\[5\]](#)
- Subtract the mass of the empty beaker from the combined mass to determine the mass of the liquid.[\[5\]](#)
- Calculate the density by dividing the mass of the liquid by its volume.[\[4\]](#)

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis and purification of a haloalkane like **1-Bromo-4-iodobutane**, which is a common application for such compounds.



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Caption: Generalized workflow for the synthesis and purification of **1-Bromo-4-iodobutane**.

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